

Technical Support Center: High Count Rate Lanthanum-140 Experiments

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Compound of Interest

Compound Name: Lanthanum-140

Cat. No.: B1220453

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Lanthanum-140** at high count rates.

Frequently Asked Questions (FAQs)

Q1: What is "dead time" in gamma spectroscopy and why is it a problem?

A1: In gamma-ray spectroscopy, the detector and its associated electronics require a finite amount of time to process a signal from a detected gamma ray.^{[1][2][3]} This processing time is known as "dead time."^{[2][4]} During this period, the system is unable to record another incoming gamma ray.^{[1][4]} At high count rates, a significant number of events can be lost, leading to an underestimation of the true activity of the radioactive source.^{[2][5]} This systematic error can compromise the quantitative accuracy of the experiment.^[5]

Q2: What is the difference between "live time" and "real time"?

A2: "Real time" is the total elapsed time of the measurement, like a stopwatch.^{[2][4]} "Live time" is the actual time that the detection system was active and able to accept new events.^{[2][4]} It is calculated by subtracting the total dead time from the real time.^[4] To obtain an accurate count rate, the number of recorded counts should be divided by the live time, not the real time.

Q3: What is "pile-up" and how does it affect my La-140 spectrum?

A3: Pulse pile-up occurs when two or more gamma rays strike the detector at nearly the same time, and the electronics process them as a single event.[6][7][8] This results in a single pulse with an amplitude that is the sum of the individual pulse heights.[9] In your **Lanthanum-140** spectrum, this will lead to a distortion of the photopeaks and the appearance of a "sum peak" at an energy corresponding to the sum of two or more coincident gamma rays.[10] For instance, you might observe a sum peak at an energy corresponding to the sum of the two most intense La-140 gamma rays. This effect can lead to an incorrect identification and quantification of radionuclides.[8]

Q4: My spectroscopy software has a "livetime correction" feature. Is this sufficient for all high count rate experiments?

A4: While livetime correction is a common and often effective method for dead time compensation, its accuracy can be limited, especially when the count rate fluctuates significantly during the measurement.[2][5] For experiments with rapidly decaying sources or where the source-detector geometry changes, more advanced techniques like Zero Dead Time (ZDT) correction may be necessary to achieve accurate results.[2][5]

Q5: What are the primary gamma energies I should expect to see from a **Lanthanum-140** source?

A5: **Lanthanum-140**, which is a decay product of Barium-140, has a complex gamma spectrum with several prominent photopeaks.[11][12][13] The most intense and commonly used gamma rays for analysis are at approximately 328.8 keV, 487.0 keV, 815.8 keV, and 1596.2 keV.[12][14]

Troubleshooting Guides

Problem 1: Distorted Photopeaks and Unexpected Peaks in the Spectrum

- Symptom: The photopeaks in your La-140 spectrum appear broadened, shifted to higher energies, or you observe peaks that do not correspond to the known gamma energies of La-140.
- Possible Cause: This is a classic sign of pulse pile-up.[6][7] At high count rates, the probability of two or more gamma rays interacting with the detector simultaneously

increases.

- Solution:
 - Increase the source-to-detector distance: This will reduce the solid angle and therefore the count rate.
 - Use a pulse pile-up rejection circuit: Most modern digital signal processors have this feature, which electronically rejects piled-up pulses.[6]
 - Employ a smaller detector: For very high count rate applications, a smaller detector may be necessary to reduce the overall count rate to a manageable level.[15]
 - Filter low-energy gammas: If the high count rate is dominated by low-energy gamma or X-rays, using a thin absorber (e.g., copper or cadmium) can selectively reduce these without significantly attenuating the higher-energy La-140 gammas.

Problem 2: Inaccurate Activity Measurement (Lower than Expected)

- Symptom: The calculated activity of your La-140 source is consistently lower than the known or expected value.
- Possible Cause: This is a primary indicator of significant dead time losses that are not being adequately corrected.[5]
- Solution:
 - Verify your dead time correction method: Ensure that the dead time correction feature in your software is enabled and properly configured. For fluctuating count rates, consider if a more advanced correction method is needed.[2]
 - Determine the system dead time: Perform an experimental determination of your system's dead time using a method like the two-source method (see experimental protocol below). This will allow you to manually correct for dead time or to verify the accuracy of your software's correction.

- Reduce the count rate: As a primary solution, decrease the count rate by increasing the source-to-detector distance or using collimation.

Problem 3: Poor Energy Resolution at High Count Rates

- Symptom: The full width at half maximum (FWHM) of your La-140 photopeaks is significantly larger at high count rates compared to low count rates.
- Possible Cause: High count rates can lead to baseline shifts and incomplete charge collection in the preamplifier and amplifier, degrading energy resolution.[\[15\]](#)
- Solution:
 - Optimize amplifier settings: Ensure that the pole-zero and baseline restorer settings on your amplifier are correctly adjusted for the high count rate conditions.
 - Use a gated integrator or digital signal processor: These advanced signal processing electronics are better equipped to handle high count rates and maintain good energy resolution.
 - Cool the detector and preamplifier: Ensure that your detector is properly cooled with liquid nitrogen and that the preamplifier is not overheating.

Quantitative Data Summary

The following table summarizes the expected effects of increasing count rates on key gamma spectroscopy parameters.

Parameter	Low Count Rate	High Count Rate	Very High Count Rate
Dead Time	< 5%	5% - 50%	> 50%
Live Time / Real Time Ratio	> 0.95	0.5 - 0.95	< 0.5
Photopeak Shape	Symmetrical Gaussian	Minor broadening/tailing	Significant broadening, asymmetry, and peak shift
Pile-up Effects	Negligible	Noticeable sum peaks	Prominent sum peaks, distorted continuum
Energy Resolution (FWHM)	Optimal	Moderate degradation	Significant degradation
Quantitative Accuracy (with standard correction)	High	Moderate	Low to very low

Experimental Protocols

Determining System Dead Time: The Two-Source Method

This method allows for an experimental determination of the dead time of your spectroscopy system.

Materials:

- Two radioactive sources of La-140 (or another suitable radionuclide) with reasonably high and statistically similar activities.
- Your gamma spectroscopy system (detector, amplifier, MCA).
- A reproducible sample holder.

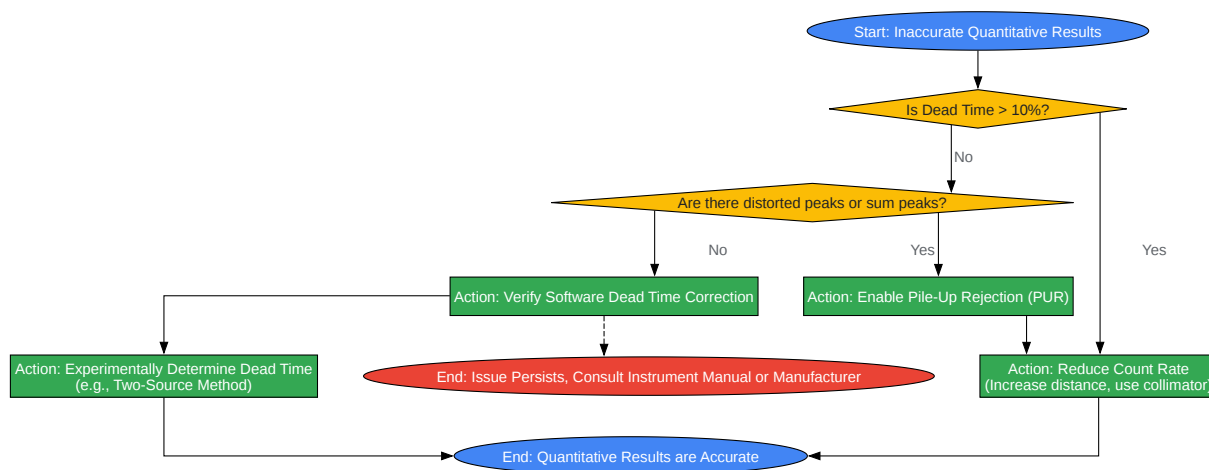
Procedure:

- Place the first source (Source A) in the sample holder and acquire a spectrum for a set real time (e.g., 300 seconds). Record the net counts in a well-defined photopeak (N_A) and the live time (LT_A).
- Remove Source A and place the second source (Source B) in the exact same position. Acquire a spectrum for the same real time. Record the net counts in the same photopeak (N_B) and the live time (LT_B).
- Place both sources (A and B) together in the sample holder. Acquire a spectrum for the same real time. Record the net counts in the same photopeak (N_AB) and the live time (LT_AB).
- Calculate the count rates for each measurement by dividing the net counts by the respective live time ($R_A = N_A / LT_A$, $R_B = N_B / LT_B$, $R_{AB} = N_{AB} / LT_{AB}$).
- The dead time (τ) can be calculated using the following formula for a non-paralyzable system:

$$\tau = [(R_A + R_B) - R_{AB}] / [R_{AB} * (R_A + R_B)]$$

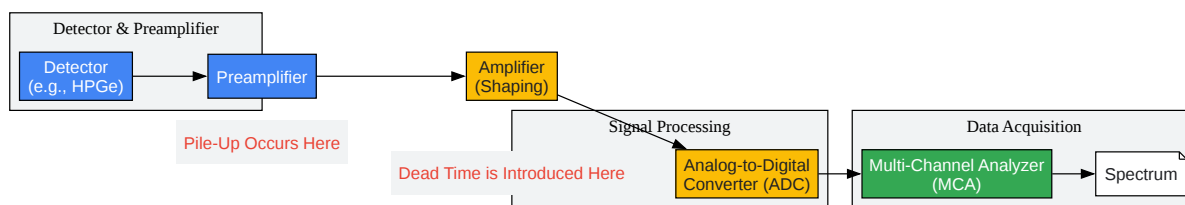
Note: For paralyzable systems, the formula is more complex. However, many modern systems behave in a non-paralyzable manner.

Visualizations



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Caption: Troubleshooting workflow for dead time correction.



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Caption: Gamma spectroscopy signal processing pathway.

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